

Solubility of 2-[(4-Chlorobenzyl)sulfonyl]acetonitrile in common lab solvents

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Compound of Interest

Compound Name: 2-[(4-Chlorobenzyl)sulfonyl]acetonitrile

Cat. No.: B071662

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An In-depth Technical Guide to the Solubility of **2-[(4-Chlorobenzyl)sulfonyl]acetonitrile**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-[(4-Chlorobenzyl)sulfonyl]acetonitrile**, a compound of interest in various research and development endeavors. Due to the limited availability of direct quantitative solubility data in publicly accessible literature, this guide combines qualitative information inferred from synthetic and purification procedures with a standardized experimental protocol for determining solubility.

Physicochemical Properties

Before delving into solubility, a summary of the key physicochemical properties of **2-[(4-Chlorobenzyl)sulfonyl]acetonitrile** is presented in Table 1.

Table 1: Physicochemical Properties of **2-[(4-Chlorobenzyl)sulfonyl]acetonitrile**

Property	Value	Source
CAS Number	175137-57-2	[1] [2]
Molecular Formula	C ₉ H ₈ ClNO ₂ S	[1]
Molecular Weight	229.68 g/mol	[1]
Canonical SMILES	<chem>C1=CC(=CC=C1CS(=O)(=O)CC#N)Cl</chem>	[1]
InChIKey	FEOYOHMXFJDACL-UHFFFAOYSA-N	[1]

Solubility Profile

Direct, quantitative solubility data for **2-[(4-Chlorobenzyl)sulfonyl]acetonitrile** in common laboratory solvents is not readily available in the reviewed literature. However, qualitative inferences can be drawn from solvents used in its synthesis and purification, as well as from the behavior of structurally similar compounds.

Table 2: Qualitative and Inferred Solubility of **2-[(4-Chlorobenzyl)sulfonyl]acetonitrile**

Solvent	Type	Inferred Solubility	Rationale/Remarks
Toluene	Non-polar Aromatic	Likely Soluble	Used as a reaction solvent in the synthesis of a related compound. [3]
Diisopropyl Ether	Polar Aprotic	Likely Soluble	Used for recrystallization of a similar sulfonyl compound, suggesting solubility at elevated temperatures and lower solubility at room temperature. [3]
Methanol	Polar Protic	Likely Soluble	A common solvent for organic reactions and purifications. A related synthesis used methanol as a solvent. [3]
Chloroform	Polar Aprotic	Likely Soluble	A patent for a related compound mentions the use of chloroform for extraction. [4]
Ethyl Acetate	Polar Aprotic	Likely Soluble	A patent for a related compound mentions the use of ethyl acetate for extraction. [4]
Water	Polar Protic	Likely Insoluble	The presence of a non-polar chlorobenzyl group and the overall molecular structure

suggest low aqueous
solubility.

Experimental Protocol for Solubility Determination

To ascertain the quantitative solubility of **2-[(4-Chlorobenzyl)sulfonyl]acetonitrile**, the following general gravimetric method can be employed.

Objective: To determine the solubility of **2-[(4-Chlorobenzyl)sulfonyl]acetonitrile** in a selection of common laboratory solvents at a specified temperature (e.g., 25 °C).

Materials:

- **2-[(4-Chlorobenzyl)sulfonyl]acetonitrile** (solid)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, toluene, hexane)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Glassware (pipettes, beakers, volumetric flasks)

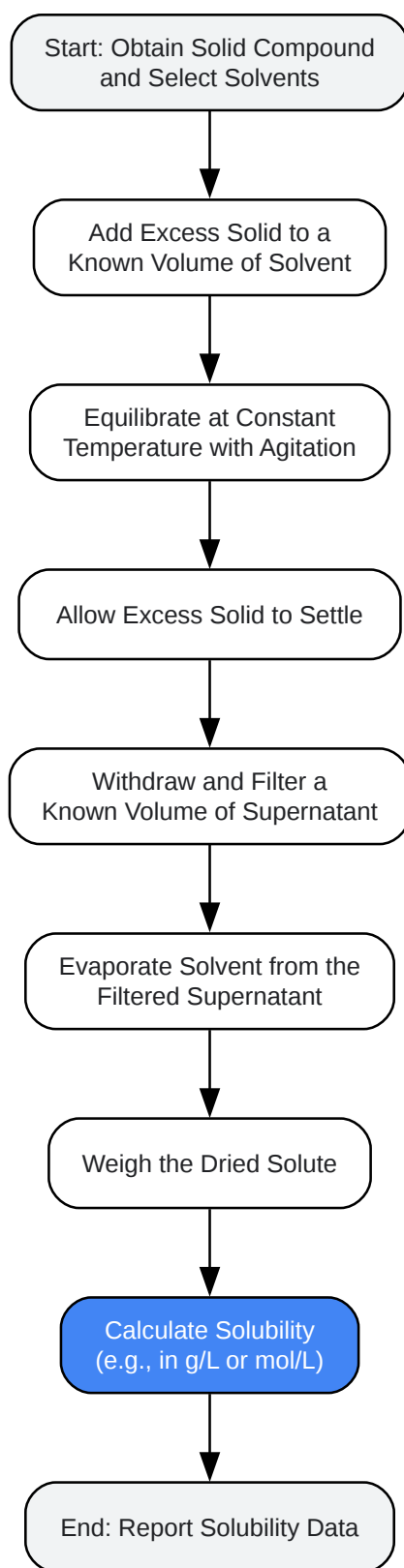
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **2-[(4-Chlorobenzyl)sulfonyl]acetonitrile** to a series of vials, each containing a known volume of a different solvent.
 - Seal the vials to prevent solvent evaporation.

- Place the vials in a constant temperature shaker or water bath set to the desired temperature.
- Agitate the mixtures for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - After the equilibration period, allow the vials to stand undisturbed at the constant temperature to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid premature crystallization.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed vial. This step is crucial to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Evaporate the solvent from the filtered solution under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not cause decomposition of the solute.
 - Once the solvent is completely removed, re-weigh the vial containing the dried solute.
- Calculation of Solubility:
 - The solubility (S) can be calculated using the following formula: $S \text{ (g/L)} = (\text{Mass of vial with dried solute} - \text{Mass of empty vial}) / \text{Volume of supernatant collected}$

Logical Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of an organic compound.



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Caption: General experimental workflow for determining the solubility of a solid compound.

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- To cite this document: BenchChem. [Solubility of 2-[(4-Chlorobenzyl)sulfonyl]acetonitrile in common lab solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071662#solubility-of-2-4-chlorobenzyl-sulfonyl-acetonitrile-in-common-lab-solvents]

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